

Post-emergence application timing for Mesosulfuron-methyl in wheat

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Compound of Interest

Compound Name: Mesosulfuron-methyl

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Application Notes and Protocols for Mesosulfuron-methyl in Wheat

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed guide on the optimal post-emergence application timing of **Mesosulfuron-methyl** in wheat for effective weed control while ensuring crop safety. The information is compiled from recent scientific studies and is intended for research and developmental purposes.

Introduction

Mesosulfuron-methyl is a selective, post-emergence herbicide belonging to the sulfonylurea chemical family. It is widely utilized for the control of grass weeds and some broad-leaved weeds in cereal crops, particularly wheat.^[1] Its mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, which is crucial for the synthesis of branched-chain amino acids in susceptible plants, leading to the cessation of cell division and growth.^[1] For enhanced crop safety, **Mesosulfuron-methyl** is commonly formulated with a safener, mefenpyr-diethyl, which selectively promotes the herbicide's detoxification in wheat.

The timing of post-emergence application is a critical factor that significantly influences the efficacy of **Mesosulfuron-methyl** in controlling target weeds and minimizing potential

phytotoxicity to the wheat crop. Application at the optimal growth stage of both the weed and the crop is paramount for achieving desired results.

Data Presentation: Efficacy and Crop Safety at Different Application Timings

The following tables summarize quantitative data from field studies, illustrating the impact of **Mesosulfuron-methyl** application timing on weed control, wheat phytotoxicity, and grain yield.

Table 1: Effect of Application Timing on Control of Phalaris minor and Wheat Grain Yield

(Data synthesized from a study by Rasool et al., 2018, using a pre-mix of **mesosulfuron-methyl** and iodosulfuron-methyl-sodium)

Wheat Growth Stage (Zadoks Scale)	Weed Growth Stage (P. minor)	P. minor Control (%)	Wheat Grain Yield (t/ha)
Z12	1-leaf	< 60%	3.62 - 3.95
Z13	2-3 leaf	< 60%	3.62 - 3.95
Z21	3-4 leaf	> 80%	~ 4.5
Z23	7-8 leaf	Variable	Variable, potential for lower yield

Note: The study highlighted that applications at Z12 and Z13 stages resulted in poor weed control and lower yields for the mesosulfuron-plus-iodosulfuron premix.^[2] Optimal control of P. minor with this herbicide combination was achieved at the Z21 stage.^[2]

Table 2: Efficacy of **Mesosulfuron-methyl** + Iodosulfuron-methyl on Lolium rigidum and Wheat Yield Based on Application Timing

(Data synthesized from a study by Barros et al., 2009)

Application Timing (Weed Growth Stage)	Lolium rigidum Control Efficacy	Wheat Grain Yield
Early Post-emergence (Beginning of tillering for L. rigidum)	High	Higher
Late Post-emergence (Complete tillering for L. rigidum)	Lower	Significantly Lower

Note: This study demonstrated that earlier application, when weeds are less developed, provides more effective control and results in higher grain yields due to a shorter period of crop-weed competition.[3][4]

Table 3: General Recommendations for Application Timing of **Mesosulfuron-methyl**

(Compiled from product labels and extension guides)

Crop Stage	Weed Stage	General Recommendation	Potential for Phytotoxicity
Wheat: 3-leaf stage (Z13) or more advanced	Grass Weeds (e.g., Wild Oats, Brome grass): 1 to 4-leaf, pre- to early-tillering (Z11-Z14, 22)	Optimal window for application.	Minimal when applied to a healthy, unstressed crop.[5]
Wheat: Before 3-leaf stage (Z13)	Any	Not recommended; increased risk of crop injury.	High
Wheat: After jointing (Feekes 6)	Weeds beyond early tillering	Reduced weed control efficacy.	Lower, but weed competition may have already impacted yield potential.

Note: Some crop yellowing and growth retardation may be observed within five weeks of application, even within the recommended window.^[5] Certain wheat varieties may exhibit reduced tolerance.^[5]

Experimental Protocols

The following protocols are generalized methodologies based on common practices in field research for evaluating the application timing of **Mesosulfuron-methyl** in wheat.

Field Trial Establishment and Management

- **Experimental Design:** Randomized complete block design (RCBD) with three or four replications is commonly used.
- **Plot Size:** Individual plots are typically established with dimensions such as 4.6 m x 5.5 m.^[6]
- **Crop Sowing:** Wheat (e.g., variety 'HUW 468') is sown using a seed drill at a specified seed rate (e.g., 100 kg/ha) and row spacing (e.g., 22 cm).^[6]
- **Fertilization:** Apply fertilizers based on soil test recommendations. A common practice is to apply a basal dose of N, P, and K at sowing, followed by top-dressing of nitrogen at critical growth stages (e.g., first irrigation and flowering).^[6]
- **Irrigation:** Provide irrigation at critical growth stages of the wheat crop to avoid drought stress.^[6]

Herbicide Application

- **Treatments:** Treatments will consist of **Mesosulfuron-methyl** (often in a formulation with a safener) applied at different wheat and weed growth stages (e.g., Z12, Z13, Z21, Z23). Include a weedy check (no herbicide) and a weed-free check (manual weeding) for comparison.
- **Application Equipment:** Use a calibrated backpack sprayer or plot sprayer equipped with flat-fan nozzles.
- **Spray Volume:** A spray volume of approximately 400 liters per hectare is standard to ensure uniform coverage.^[6]

- **Adjuvant Addition:** Add a recommended surfactant or wetting agent to the spray solution as per the product label to enhance herbicide uptake.[\[6\]](#)
- **Application Timing:** Apply the designated treatments when the majority of the wheat plants and target weeds in a plot have reached the specified growth stage.

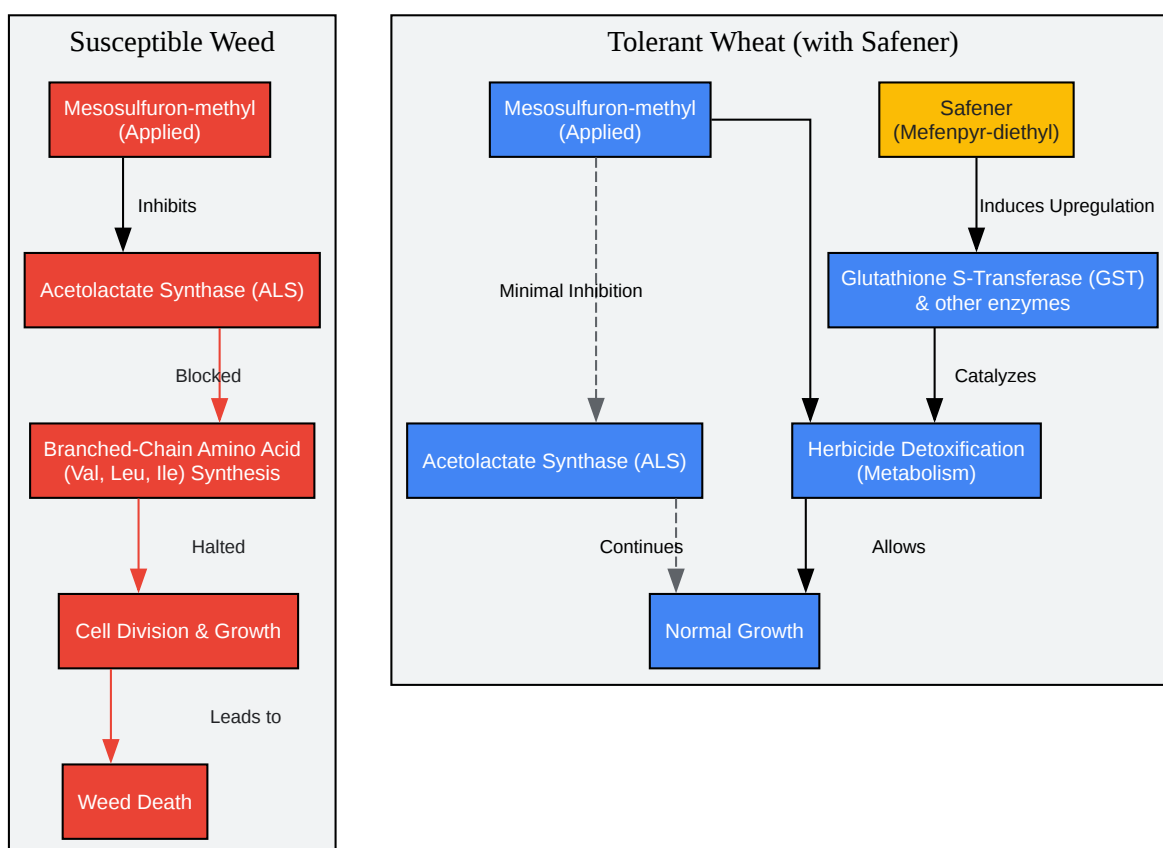
Data Collection and Analysis

- **Weed Control Efficacy:**
 - Place quadrats (e.g., 0.25 m²) at random locations within each plot at a set time after application (e.g., 45 days after sowing).[\[6\]](#)
 - Count the number of individual weed species and harvest the above-ground biomass.
 - Dry the weed biomass in an oven at a specified temperature (e.g., 70°C) until a constant weight is achieved.
 - Calculate Weed Control Efficiency (WCE) using the formula: $WCE (\%) = [(WDC - WDT) / WDC] * 100$ where WDC is the weed dry matter in the control plot and WDT is the weed dry matter in the treated plot.
- **Wheat Phytotoxicity:**
 - Visually assess crop injury at regular intervals after application (e.g., 7, 14, and 28 days after treatment) using a 0-100% scale, where 0 = no injury and 100 = complete crop death.
 - Physiological indicators of phytotoxicity, such as changes in malondialdehyde (MDA) content, proline levels, and chlorophyll fluorescence (Fv/Fm), can be measured 5-10 days after application for early diagnosis of herbicide stress.[\[7\]](#)
- **Wheat Yield and Yield Components:**
 - At crop maturity, harvest the grain from a pre-defined net plot area.
 - Measure the grain yield and adjust for moisture content.

- Record yield components such as the number of spikes per unit area, grains per spike, and 1000-grain weight.
- Statistical Analysis: Analyze the collected data using Analysis of Variance (ANOVA) appropriate for the experimental design (RCBD). Use a mean separation test (e.g., Duncan's Multiple Range Test or LSD at $p \leq 0.05$) to determine significant differences among treatment means.

Visualizations

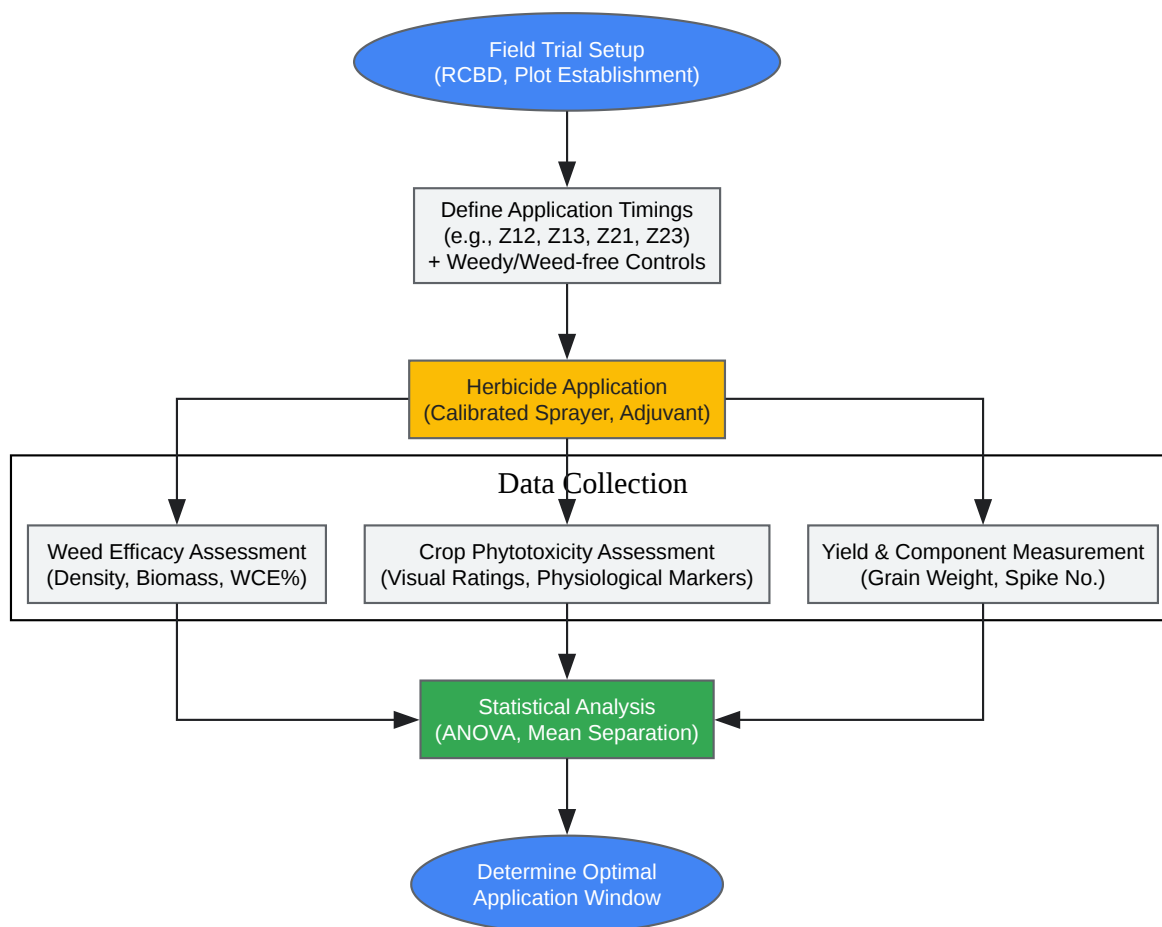
Signaling Pathway of Mesosulfuron-methyl in Weeds vs. Wheat



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Caption: Mode of action in weeds vs. safened wheat.

Experimental Workflow

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Caption: Workflow for determining optimal application timing.

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